

# PF-06649298 citrate uptake assay protocol

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** PF-06649298

Cat. No.: S539207

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## Quantitative Activity of PF-06649298

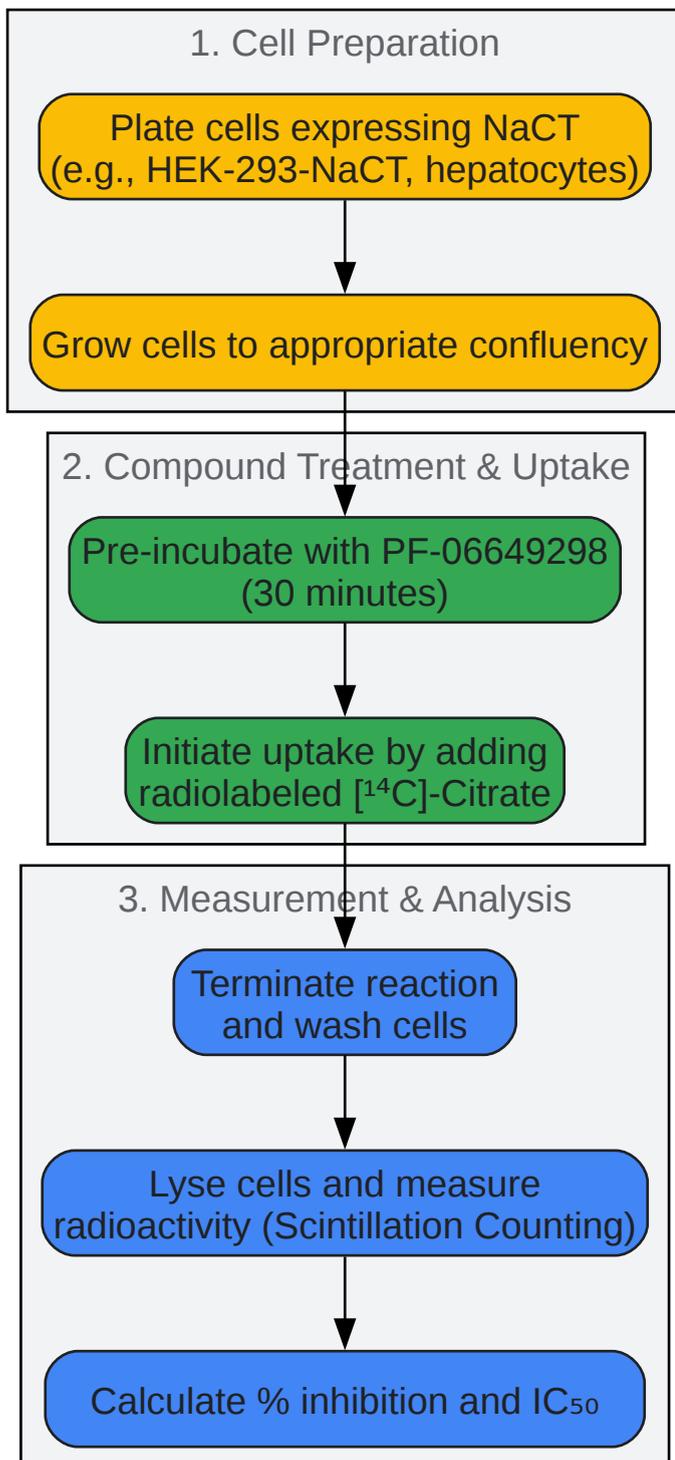
The table below summarizes the half-maximal inhibitory concentration (IC<sub>50</sub>) values of **PF-06649298** for inhibiting citrate uptake across various experimental models [1] [2] [3].

Experimental System	IC <sub>50</sub> Value	Description
HEK-293 cells (overexpressing NaCT)	408 nM / 0.41 μM	Inhibition of [ <sup>14</sup> C]-citrate uptake [1] [3]
Mouse hepatocytes	4.5 μM	Inhibition of citrate uptake [1] [2] [3]
Human hepatocytes	16.2 μM	Inhibition of [ <sup>14</sup> C]-citrate uptake [1] [2] [3]
HEK-293 cells (overexpressing NaDC1)	>100 μM	Shows selectivity for NaCT over NaDC1 [1] [3]
HEK-293 cells (overexpressing NaDC3)	>100 μM	Shows selectivity for NaCT over NaDC3 [1] [3]

## Experimental Workflow for Cell-Based Assays

Based on the gathered information, the general workflow for the citrate uptake inhibition assay in cells likely involves the following key stages. Note that specific details like cell seeding density and citrate incubation

time were not provided in the search results.



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## Key Technical Omissions and Considerations

The search results confirm the assay's use but lack the granular details needed to replicate it fully in a lab. Here are the critical pieces of information that are missing and must be sourced elsewhere:

- **Detailed Protocol Steps:** The exact duration of the citrate uptake incubation period is not specified. The method for terminating the reaction (e.g., rapid ice-cold buffer washes) is also not described [1].
- **Key Reagent Specifications:** The specific activity and concentration of the radiolabeled [<sup>14</sup>C]-citrate are not provided. The composition of the uptake buffer (e.g., pH, sodium concentration) is also missing, which is crucial for NaCT function [1].
- **Cell Culture Conditions:** Seeding densities, the time between plating and assay, and the methods for maintaining stably transfected cell lines are not detailed [1].

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## References

1. Discovery and characterization of novel inhibitors of the ... [nature.com]
2. - PF | CAS#: 1854061-16-7 | sodium-coupled 06649298 ... citrate [invivochem.com]
3. - PF | 06649298 Transporter Inhibitor | MedChemExpress Citrate [medchemexpress.com]

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**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)